

Phenosafranine chemical structure and properties

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Compound of Interest

Compound Name: Phenosafranine

Cat. No.: B147792

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Phenosafranine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenosafranine, a cationic dye of the phenazine class, is a versatile molecule with a rich history of application in various scientific domains.[1] Its utility spans from biological staining in histology and cytology to its function as a redox indicator and a photosensitizer in photodynamic therapy.[2][3] This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and key applications of **Phenosafranine**, supplemented with detailed experimental protocols and visual diagrams to facilitate its use in research and development.

Chemical Structure and Identification

Phenosafranine, systematically known as 3,7-diamino-5-phenylphenazin-5-ium chloride, possesses a planar, heterocyclic aromatic structure. This configuration is central to its chemical and photophysical properties.

Caption: Chemical structure of **Phenosafranine** (3,7-diamino-5-phenylphenazin-5-ium chloride).

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	81-93-6
Molecular Formula	C ₁₈ H ₁₅ ClN ₄
Molecular Weight	322.79 g/mol
IUPAC Name	3,7-diamino-5-phenylphenazin-5-ium chloride
Synonyms	Safranin B Extra, C.I. 50200
SMILES	<chem>Nc1ccc2nc3ccc(N)cc3--INVALID-LINK--c2c1.[Cl-]</chem>
InChI	InChI=1S/C18H14N4.ClH/c19-12-6-8-15-17(10-12)22(14-4-2-1-3-5-14)18-11-13(20)7-9-16(18)21-15;/h1-11H,(H3,19,20);1H

Physicochemical Properties

Phenosafranin presents as a dark green crystalline powder which readily dissolves in water and ethanol to yield a vibrant red solution.^[4] Its physicochemical properties are summarized in the tables below.

Table 2: Physical Properties

Property	Value
Melting Point	>300 °C
Boiling Point	478.49 °C (estimate)
Appearance	Dark green crystalline powder

Table 3: Solubility

Solvent	Solubility
Water	Soluble
Ethanol	Soluble
DMSO	125 mg/mL (387.25 mM)

Table 4: Spectral Properties

Property	Value	Solvent
UV-Vis Absorption Maximum (λ_{max})	517-523 nm	Water
Molar Extinction Coefficient (ϵ)	35,600 M ⁻¹ cm ⁻¹	Ethanol
Fluorescence Emission Maximum (λ_{em})	585 nm	Water

Table 5: Electrochemical Properties

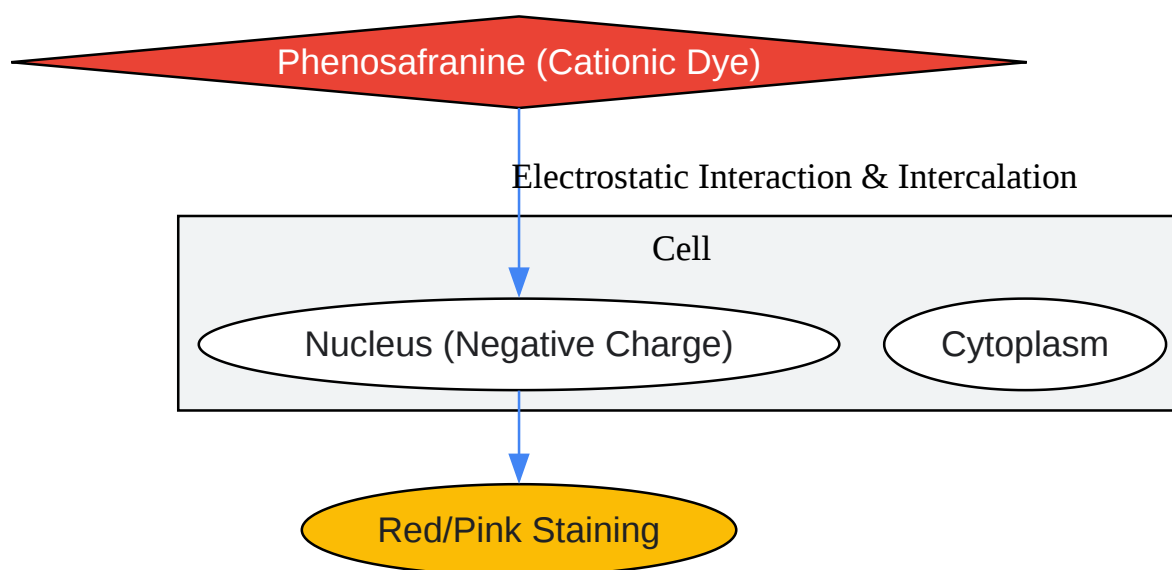
Property	Value	Conditions
Formal Redox Potential (E°)	-252 mV vs. SHE	pH 7

Applications and Mechanisms of Action

Biological Staining in Histology and Cytology

Phenosafranine is extensively used as a nuclear and counterstain in various histological and cytological preparations.^{[4][5]}

Mechanism of Action: As a cationic dye, **Phenosafranine** binds to anionic components within the cell, primarily the phosphate backbone of nucleic acids (DNA and RNA) in the nucleus, through electrostatic interactions.^{[1][6]} This results in a distinct red to pink staining of the nuclei. The planar structure of **Phenosafranine** also allows for its intercalation between the base pairs of DNA, further stabilizing the dye-nucleic acid complex.^[1]



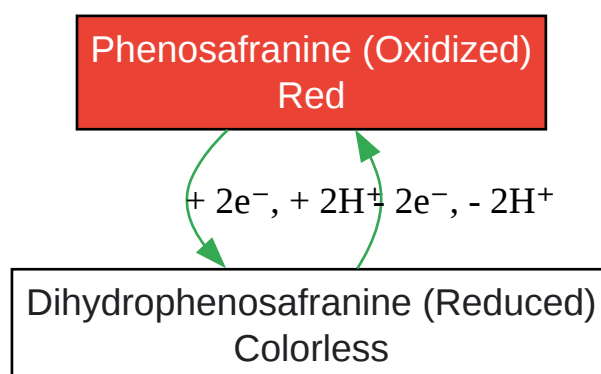
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Caption: Mechanism of **Phenosafranine** as a biological stain.

Redox Indicator

In analytical chemistry, **Phenosafranine** serves as a reliable redox indicator, exhibiting a distinct color change from red in its oxidized state to colorless in its reduced form.[2][7]

Mechanism of Action: **Phenosafranine** undergoes a reversible two-electron, two-proton reduction-oxidation reaction. The oxidized form possesses a conjugated system that absorbs light in the visible spectrum, appearing red. Upon reduction, this conjugation is disrupted, leading to a loss of color.[7]



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Caption: Redox equilibrium of **Phenosafranine**.

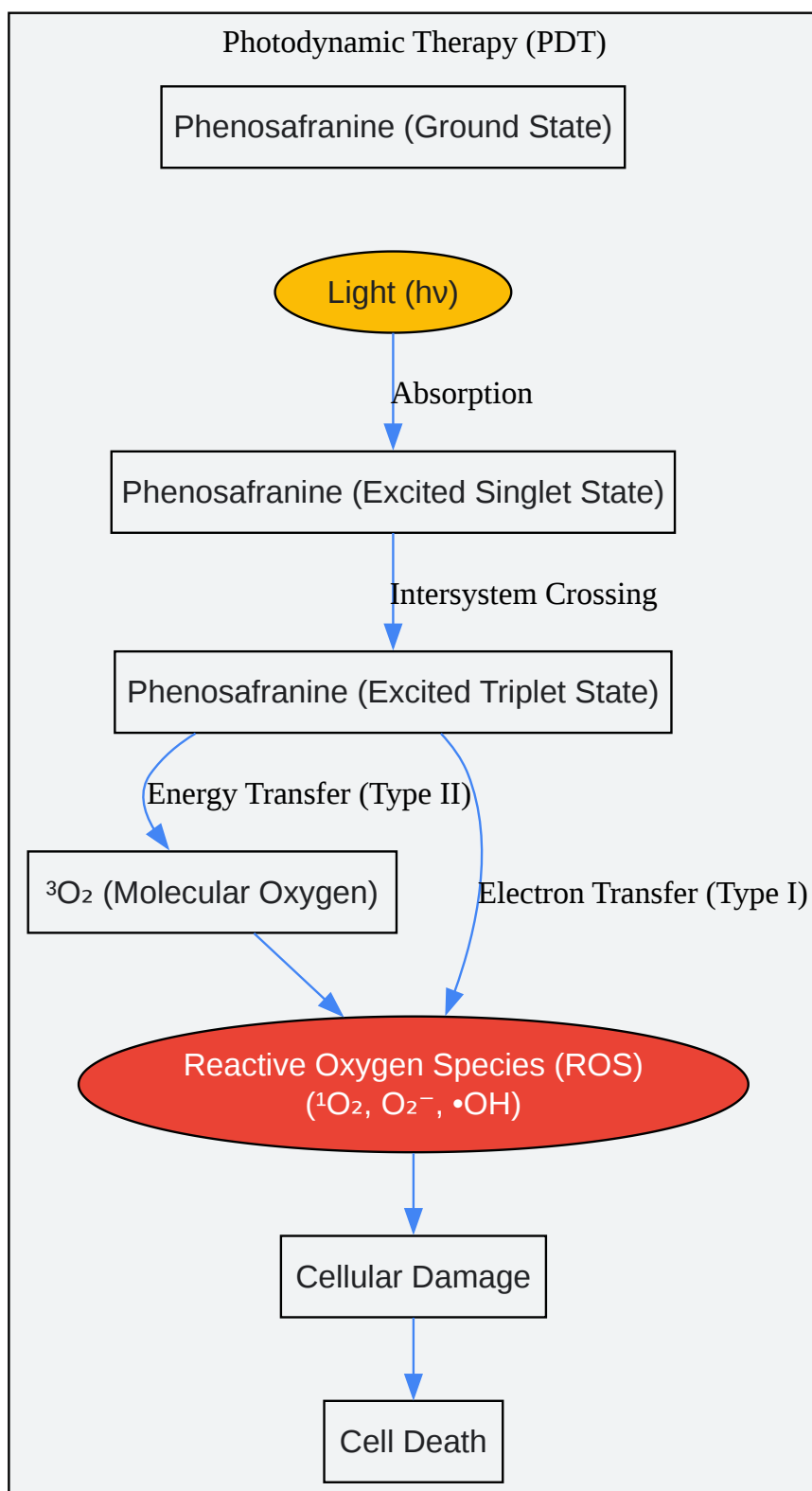
Photosensitizer in Photodynamic Therapy (PDT)

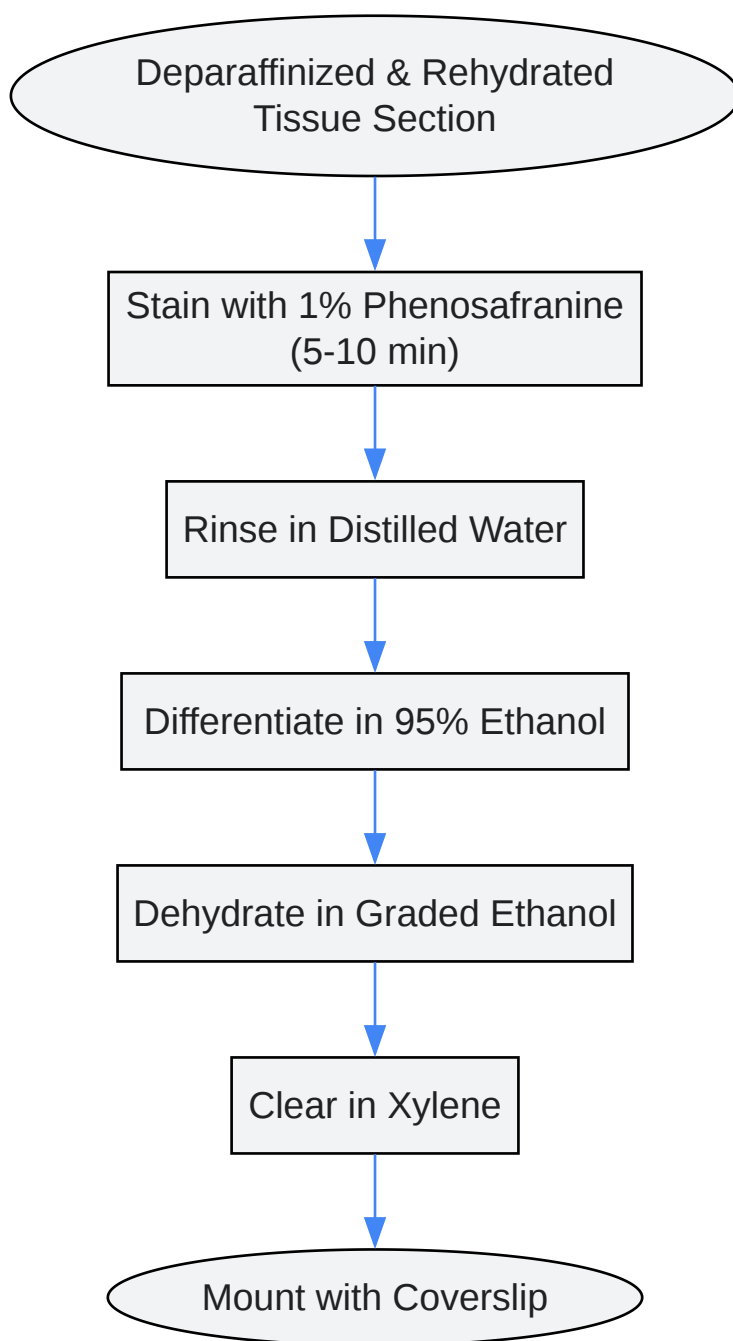
Phenosafranine has demonstrated significant potential as a photosensitizer in photodynamic therapy (PDT), particularly in antimicrobial applications.[\[3\]](#)[\[8\]](#)

Mechanism of Action: Upon absorption of light at an appropriate wavelength, **Phenosafranine** transitions from its ground state to an excited singlet state. It then undergoes intersystem crossing to a longer-lived triplet state.[\[3\]](#) This triplet-state **Phenosafranine** can then initiate two types of photochemical reactions:

- Type I Reaction: The excited photosensitizer reacts directly with a substrate to produce radical ions, which can then react with oxygen to produce reactive oxygen species (ROS) such as superoxide anion and hydroxyl radicals.
- Type II Reaction: The excited photosensitizer transfers its energy directly to molecular oxygen ($^3\text{O}_2$) to generate highly reactive singlet oxygen ($^1\text{O}_2$).[\[3\]](#)

These generated ROS are highly cytotoxic and can induce oxidative damage to various cellular components of target cells, such as lipids, proteins, and nucleic acids, leading to cell death.[\[3\]](#)
[\[9\]](#)





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